

A Technical Guide to the Solubility and Storage of DL-Alanine-d3

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Compound of Interest

Compound Name: *DL-Alanine-d3*

Cat. No.: *B1339985*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility and optimal storage conditions for **DL-Alanine-d3**. The following sections detail quantitative solubility data, recommended storage protocols to maintain isotopic and chemical purity, and generalized experimental methodologies for solubility determination.

Storage and Stability

Proper storage of **DL-Alanine-d3** is crucial to prevent degradation and isotopic exchange. The primary considerations are temperature, moisture, and light exposure.

Table 1: Recommended Storage Conditions for **DL-Alanine-d3**

Condition	Solid Form	In Solution
Temperature	-20°C or colder for long-term storage.[1][2] Room temperature is suitable for short-term storage.[3]	Stock solutions: -80°C (up to 6 months) or -20°C (up to 1 month).[4] Working solutions: 2-8°C for short-term use.[1]
Atmosphere	Store in a desiccator under an inert atmosphere (e.g., argon or dry nitrogen) to protect from moisture.[1][5]	Purge solvents with an inert gas before preparing solutions.[6] Seal vials tightly.
Light	Protect from light by using amber vials or storing in a dark location.[1][3][5]	Use amber vials to protect solutions from light.[1]
Container	Tightly sealed vials.	Well-sealed, amber vials.[1]

Key Stability Considerations:

- Deuterium-Hydrogen (H/D) Exchange: To prevent the loss of isotopic enrichment, avoid exposure to moisture and solutions with acidic or basic pH, which can catalyze H/D exchange.[1] For aqueous solutions, maintaining a near-neutral pH is recommended.[1]
- Chemical Purity: While stable under recommended conditions, it is advisable to re-analyze the chemical purity of **DL-Alanine-d3** after extended storage (e.g., three years) before use.[7]
- Handling: Before opening, allow the container to warm to room temperature to prevent condensation of atmospheric moisture onto the cold solid.[1][8]

Solubility Profile

DL-Alanine-d3, like its non-deuterated counterpart, is a polar compound. Its solubility is highest in aqueous solutions and significantly lower in non-polar organic solvents. While specific quantitative data for the deuterated form is limited, the solubility of DL-alanine provides a reliable reference.

Table 2: Solubility of Alanine in Various Solvents

Solvent	Type	Solubility (DL- or L-Alanine)	Reference
Water	Aqueous	Soluble.[8] 16.4 g/100 mL at 25°C (D-Alanine).[9]	[8][9]
Phosphate-Buffered Saline (PBS), pH 7.2	Aqueous Buffer	5 mg/mL (L-Alanine-d3).[2]	[2]
Ethanol	Polar Protic Organic	Solubility decreases significantly with increasing ethanol concentration in water-ethanol mixtures.[10][11] L-alanine solubility is very low in pure ethanol.[12]	[10][11][12]
Methanol	Polar Protic Organic	Higher solubility than in ethanol, but lower than in water.[12]	[12]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic Organic	The dissolution of DL-alanine in water-DMSO mixtures is endothermic.[13] Vitamin D3, another organic molecule, is sparingly soluble in DMSO (~3 mg/mL).[6][14]	[6][13][14]
N,N-Dimethylformamide (DMF)	Polar Aprotic Organic	The dissolution of DL-alanine in water-DMF mixtures is endothermic.[13] Vitamin D3 is soluble	[6][13]

in DMF (~25 mg/mL).

[6]

Acetonitrile	Polar Aprotic Organic	Very low solubility for L-alanine.[12]	[12]
Acetone	Polar Aprotic Organic	Very low solubility for L-alanine.[12]	[12]

Note: The solubility of **DL-Alanine-d3** is expected to be very similar to that of DL-alanine. The primary factor influencing solubility is the polarity of the molecule, which is not significantly altered by isotopic substitution.

Experimental Protocols

General Protocol for Solubility Determination (Gravimetric Method)

This protocol describes a standard gravimetric method for determining the solubility of **DL-Alanine-d3** in a given solvent.

- Preparation: Add an excess amount of **DL-Alanine-d3** to a known volume of the test solvent in a sealed vial.
- Equilibration: Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. Sonication can be used to aid dissolution.[8]
- Phase Separation: Centrifuge the vial to pellet the undissolved solid.
- Sampling: Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred.
- Solvent Evaporation: Place the aliquot in a pre-weighed container and evaporate the solvent under a stream of inert gas or in a vacuum oven at a suitable temperature.
- Quantification: Weigh the container with the dried residue. The difference in weight corresponds to the mass of **DL-Alanine-d3** that was dissolved in the aliquot.

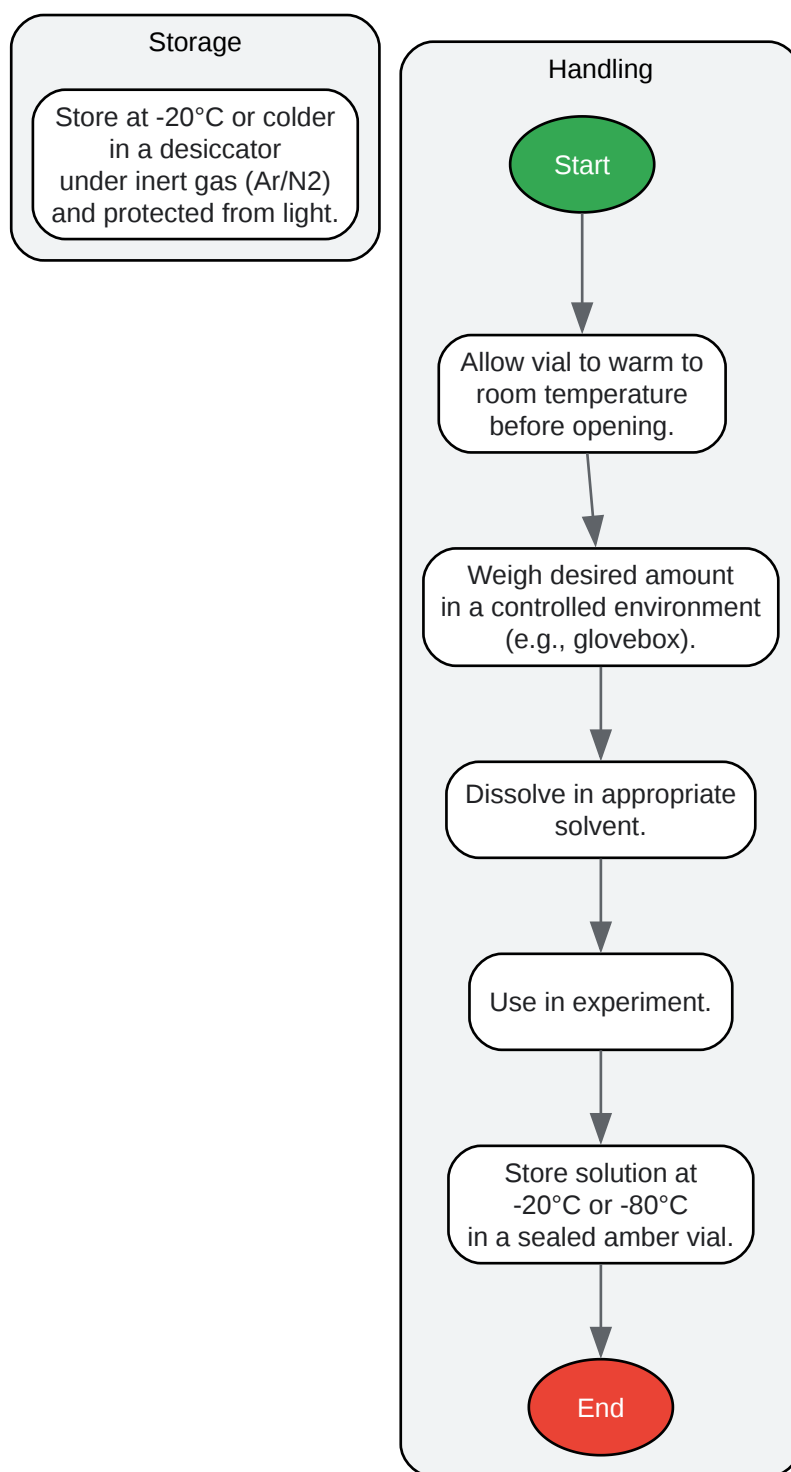
- Calculation: Calculate the solubility in the desired units (e.g., mg/mL, g/100 mL).

For solvents with very low solubility, more sensitive analytical techniques such as UPLC or spectrophotometry may be required.[\[10\]](#)

Visualized Workflows

Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of **DL-Alanine-d3** to ensure its integrity.

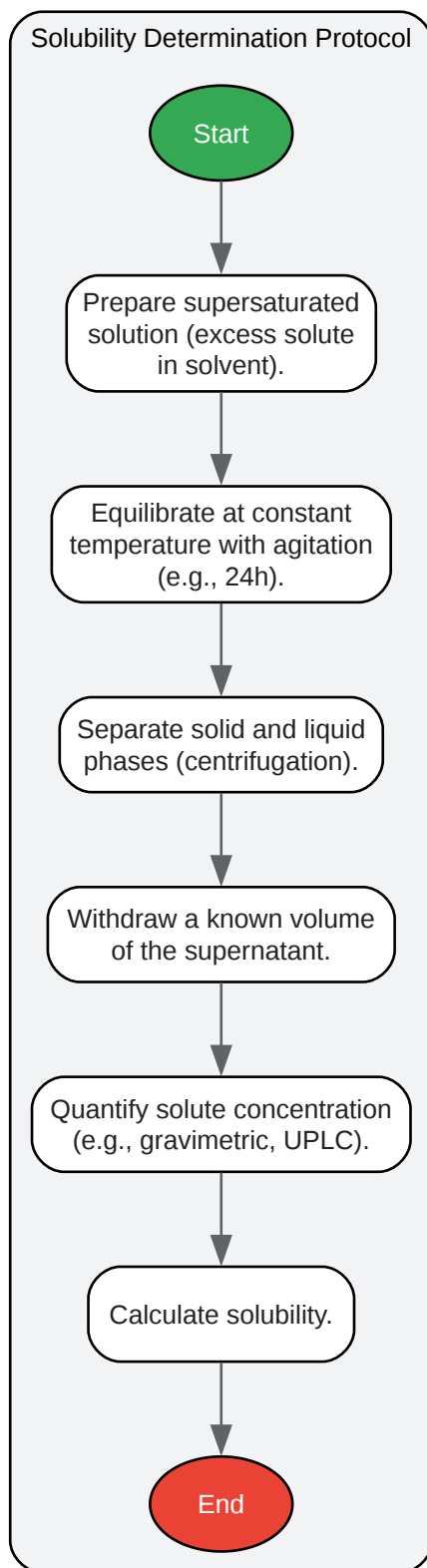


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Caption: Recommended workflow for handling and storing **DL-Alanine-d3**.

Solubility Determination Workflow

This diagram outlines a generalized experimental workflow for determining the solubility of **DL-Alanine-d3**.



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Caption: Generalized workflow for experimental solubility determination.

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